

Spectroscopic Profiling and Structural Dynamics of 2-(Dimethylamino)-6-fluorobenzoic Acid

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Compound of Interest

Compound Name: 2-(Dimethylamino)-6-fluorobenzoic acid

Cat. No.: B7905931

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Structural Causality & Steric Inhibition of Resonance

The molecular architecture of **2-(Dimethylamino)-6-fluorobenzoic acid** ($C_9H_{10}FNO_2$, MW: 183.18 g/mol) presents a highly constrained 1,2,6-trisubstituted benzene system. The spectroscopic behavior of this molecule is fundamentally dictated by the severe steric and electronic interplay between the carboxylic acid ($-COOH$) at position 1, the bulky dimethylamino group ($-N(CH_3)_2$) at position 2, and the highly electronegative fluorine atom ($-F$) at position 6.

This specific substitution pattern induces Steric Inhibition of Resonance (SIR). In an unhindered benzoic acid, the carboxyl group is coplanar with the aromatic ring, allowing for extended π -conjugation. However, the dual ortho-substituents in this molecule physically force the $-COOH$ group out of the aromatic plane. This geometric distortion localizes electron density within the carbonyl double bond, profoundly altering its vibrational frequencies and nuclear magnetic shielding environments [1\[1\]](#). Furthermore, the strong electron-withdrawing inductive

effect (-I) of the ortho-fluorine significantly enhances the acidity of the carboxyl group compared to unsubstituted benzoic acid [2\[2\]](#).

Multi-Nuclear Magnetic Resonance (NMR) Elucidation

The NMR profiling of this compound requires a multi-nuclear approach (^1H , ^{13}C , ^{19}F) to fully map the scalar couplings (J-couplings) driven by the spin-1/2 fluorine nucleus.

^1H NMR Causality

The dimethylamino protons typically resonate as a sharp singlet around 2.80–2.90 ppm in N,N-dimethylanilines [3\[3\]](#). However, due to the anisotropic deshielding from the adjacent out-of-plane carbonyl group, this signal experiences a slight downfield shift. The aromatic region is defined by the rigid splitting pattern caused by the fluorine atom, which strongly couples to the ortho-proton (H5) and meta-proton (H4).

Table 1: ^1H NMR Quantitative Data (400 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constants (J in Hz)	Assignment
13.20	Broad singlet	1H	-	-COOH
7.35	ddd	1H	$^3\text{J}_{\text{HH}} = 8.2$, $^4\text{J}_{\text{HF}} = 6.5$, $^4\text{J}_{\text{HH}} = 1.5$	Aromatic H4
6.98	d	1H	$^3\text{J}_{\text{HH}} = 8.2$	Aromatic H3
6.88	dd	1H	$^3\text{J}_{\text{HF}} = 10.5$, $^3\text{J}_{\text{HH}} = 8.2$	Aromatic H5
2.85	s	6H	-	-N(CH $_3$) $_2$

^{13}C and ^{19}F NMR Causality

Fluorine's 100% natural abundance and high gyromagnetic ratio result in massive heteronuclear carbon-fluorine couplings. The ipso-carbon (C6) exhibits a characteristic $^1J_{CF}$ coupling of ~245 Hz. The steric twist of the -COOH group minimizes its resonance interaction with the ring, shifting the C1 signal slightly upfield compared to fully conjugated systems. The ^{19}F chemical shift is highly sensitive to the hydrogen-bonding state of the adjacent carboxyl group, typically resonating near -112 ppm [4](#)[4].

Table 2: ^{13}C (100 MHz) and ^{19}F (376 MHz) NMR Data

Nucleus	Shift (δ , ppm)	Multiplicity	J_CF (Hz)	Assignment
^{13}C	167.5	d	$^4J_{CF} = 3.0$	C1 (C=O)
^{13}C	160.2	d	$^1J_{CF} = 246.5$	C6 (C-F)
^{13}C	152.1	s	-	C2 (C-N)
^{13}C	131.8	d	$^3J_{CF} = 9.2$	C4 (Aromatic CH)
^{13}C	114.5	s	-	C3 (Aromatic CH)
^{13}C	111.0	d	$^2J_{CF} = 22.4$	C5 (Aromatic CH)
^{13}C	43.8	s	-	-N(CH ₃) ₂
^{19}F	-112.4	dd	$^3J_{FH} = 10.5$, $^4J_{FH} = 6.5$	F at C6

Vibrational Spectroscopy (FT-IR)

In Fourier-Transform Infrared (FT-IR) spectroscopy, the causality of the steric inhibition of resonance is explicitly observed in the carbonyl stretching frequency. A highly conjugated benzoic acid typically exhibits a C=O stretch at ~1680 cm⁻¹. Because the ortho-substituents force the -COOH group out of the ring plane, the C=O bond gains more double-bond character, shifting the absorption to a higher wavenumber (~1715 cm⁻¹).

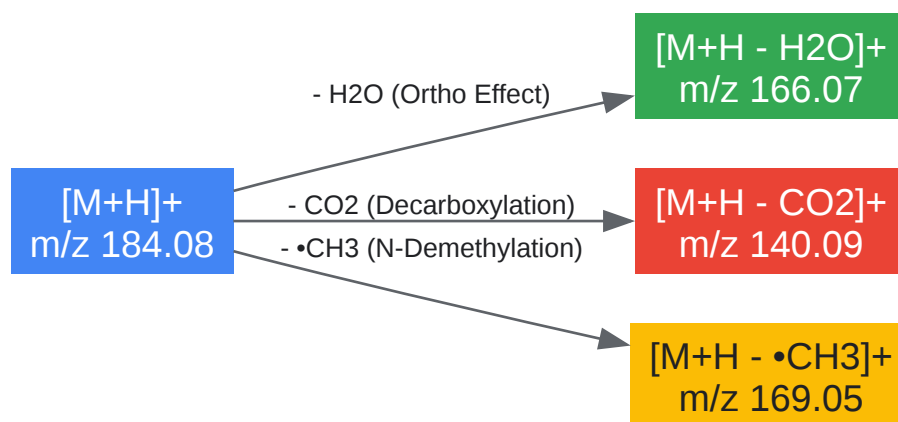
Table 3: FT-IR Vibrational Assignments (ATR Mode)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Causality
3200 - 2600	Broad, strong	O-H stretch	Extensive intermolecular hydrogen bonding (dimerization).
1715	Strong, sharp	C=O stretch	Shifted higher due to steric inhibition of resonance (SIR).
1605, 1580	Medium	C=C aromatic	Skeletal ring vibrations perturbed by the highly electronegative F.
1355	Medium	C-N stretch	Aryl-nitrogen bond stretching.
1245	Strong	C-F stretch	Highly polarized carbon-fluorine bond vibration.

Mass Spectrometry & Collision-Induced Dissociation

Under positive Electrospray Ionization (ESI+), the basic dimethylamino group readily accepts a proton, yielding a robust [M+H]⁺ precursor ion at m/z 184.0774.

The fragmentation dynamics under Collision-Induced Dissociation (CID) are driven by the "Ortho Effect". The proximity of the basic -N(CH₃)₂ group and the acidic -COOH group facilitates a highly favorable 6-membered transition state, leading to the rapid elimination of a water molecule (-18 Da). Subsequent fragmentation involves the standard decarboxylation (-44 Da) typical of benzoic acids, and N-demethylation (-15 Da).



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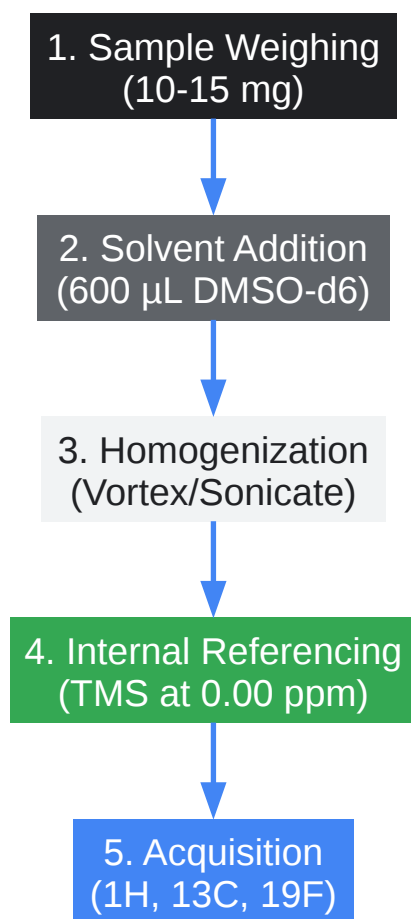
Caption: ESI-MS/MS logical fragmentation pathways of **2-(Dimethylamino)-6-fluorobenzoic acid**.

Self-Validating Analytical Protocols

To ensure rigorous scientific integrity, the following methodologies are designed as self-validating systems. Experimental choices are grounded in the physical chemistry of the molecule.

Protocol A: Quantitative NMR Acquisition Workflow

Causality for Solvent Choice: DMSO- d_6 is selected over $CDCl_3$ because the strong intermolecular hydrogen bonds of the carboxylic acid dimer can cause severe line broadening in non-polar solvents. DMSO disrupts these dimers, yielding a sharp, integrated -COOH proton signal.



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Caption: Step-by-step self-validating NMR sample preparation and acquisition workflow.

Step-by-Step Procedure:

- **Sample Preparation:** Accurately weigh 10.0 mg of the analyte into a clean glass vial. Add 600 µL of high-purity DMSO-d₆ (containing 0.03% v/v Tetramethylsilane, TMS).
- **Homogenization:** Vortex for 30 seconds. Validation Check: Visually inspect against a light source to ensure no particulate matter remains, which would distort magnetic field homogeneity (shimming).
- **Transfer:** Transfer the solution to a precision 5 mm NMR tube using a glass Pasteur pipette.
- **Tuning and Shimming:** Insert into a 400 MHz spectrometer. Tune the probe to ¹H, ¹³C, and ¹⁹F frequencies. Validation Check: Perform gradient shimming until the TMS ¹H signal

exhibits a Linewidth at Half-Height (LWHH) of ≤ 0.8 Hz.

- Acquisition: Acquire ^1H (16 scans, $D1=2\text{s}$), ^{13}C (1024 scans, $D1=2\text{s}$), and ^{19}F (64 scans, $D1=1\text{s}$) spectra.

Protocol B: High-Resolution LC-MS/MS Validation

- System Calibration: Infuse standard tuning mix to calibrate the Time-of-Flight (TOF) or Orbitrap mass analyzer. Validation Check: Mass accuracy must be < 2 ppm for the reference lock-mass before proceeding.
- Sample Dilution: Dissolve 1 mg of the compound in 1 mL LC-MS grade Methanol. Dilute to a working concentration of 1 $\mu\text{g/mL}$ using 50:50 H_2O :Acetonitrile containing 0.1% Formic Acid (FA). The FA ensures complete protonation of the dimethylamino group.
- Chromatography: Inject 2 μL onto a C18 column (2.1 x 50 mm, 1.8 μm). Run a gradient from 5% to 95% Acetonitrile over 5 minutes. Validation Check: Run a solvent blank immediately prior to the sample to confirm the absence of carryover at the target m/z 184.08.
- Tandem MS (MS/MS): Isolate the precursor ion (m/z 184.1) with a 1.0 Da isolation window. Apply Normalized Collision Energies (NCE) of 20, 30, and 40 eV to generate the fragment ions mapped in the MS pathway diagram.

References

- SpectraBase. "4-Fluorobenzoic acid - Optional[^{19}F NMR] - Chemical Shifts." John Wiley & Sons, Inc. Available at:[\[Link\]](#)

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